

Proper Disposal of 2-Hydroxybutanamide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Hydroxybutanamide

CAS No.: 206358-12-5

Cat. No.: B3115031

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This document provides essential safety and logistical information for the proper disposal of **2-Hydroxybutanamide** (CAS No. 1113-58-2) in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Immediate Safety Considerations

2-Hydroxybutanamide is classified as a hazardous substance with the following GHS hazard statements:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Before handling, personnel must wear appropriate Personal Protective Equipment (PPE), including:

- Safety goggles or a face shield.[3]
- Chemical-resistant gloves (e.g., nitrile).
- A lab coat.[3]

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.[2][3] An eyewash station and safety shower must be readily accessible.[3]

Chemical and Physical Properties

A summary of the relevant properties of **2-Hydroxybutanamide** is provided below. This information is crucial for selecting compatible storage containers and understanding its behavior.

Property	Value
Molecular Formula	C4H9NO2
Molecular Weight	103.12 g/mol [1]
CAS Number	1113-58-2[1]
Appearance	Solid
Solubility	Soluble in water[4]

Step-by-Step Disposal Protocol

Disposal of **2-Hydroxybutanamide** must be handled as a regulated chemical waste stream. Under no circumstances should this chemical be disposed of down the drain or in regular trash. [2][5]

Step 1: Waste Classification and Segregation

- Classify: Treat **2-Hydroxybutanamide** as a non-halogenated solid organic chemical waste. It is an irritant and toxic if ingested.

- Segregate: Do not mix **2-Hydroxybutanamide** waste with other waste streams, especially incompatible materials like strong oxidizing agents, acids, or bases.[1] Keep solid waste separate from liquid waste.[6]

Step 2: Waste Accumulation and Container Selection

- Container: Place solid **2-Hydroxybutanamide** waste into a designated, leak-proof, and sealable solid chemical waste container.[2][7] The container must be compatible with the chemical; a high-density polyethylene (HDPE) container is a suitable choice.[6]
- Labeling: Immediately label the waste container with a "Hazardous Waste" tag. The label must include:
 - The full chemical name: "**2-Hydroxybutanamide**"
 - The specific hazard characteristics: "Irritant," "Harmful if swallowed"
 - The date accumulation started.
 - The name of the principal investigator or lab supervisor.
- Storage Location: Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[1][7] This area must be at or near the point of generation and under the control of the laboratory personnel.[2]

Step 3: Handling Contaminated Materials

- PPE and Labware: Any materials grossly contaminated with **2-Hydroxybutanamide**, such as gloves, weigh boats, or paper towels, should be placed in a separate, double-bagged plastic bag that is clearly labeled as "Contaminated Debris with **2-Hydroxybutanamide**."[8] This bag should then be placed in the solid chemical waste container.
- Empty Containers: The original product container is not considered "empty" for disposal in regular trash until it has been triple-rinsed. The rinsate from this process must be collected and disposed of as liquid hazardous waste.[9] Given the solid nature of the product, it is often more practical to dispose of the original container, with the cap tightly secured, directly into the solid hazardous waste stream.

Step 4: Arranging for Final Disposal

- **Contact EHS:** Once the waste container is full or has been in storage for a designated period (typically not to exceed one year), contact your institution's Environmental Health and Safety (EHS) department to arrange for a hazardous waste pickup.^[2]
- **Documentation:** Follow all institutional procedures for waste handover, which may include completing a waste manifest or online pickup request form.
- **Final Disposal:** The EHS department will ensure the waste is transported to a licensed and approved waste disposal facility for final treatment, likely via incineration.^[6]

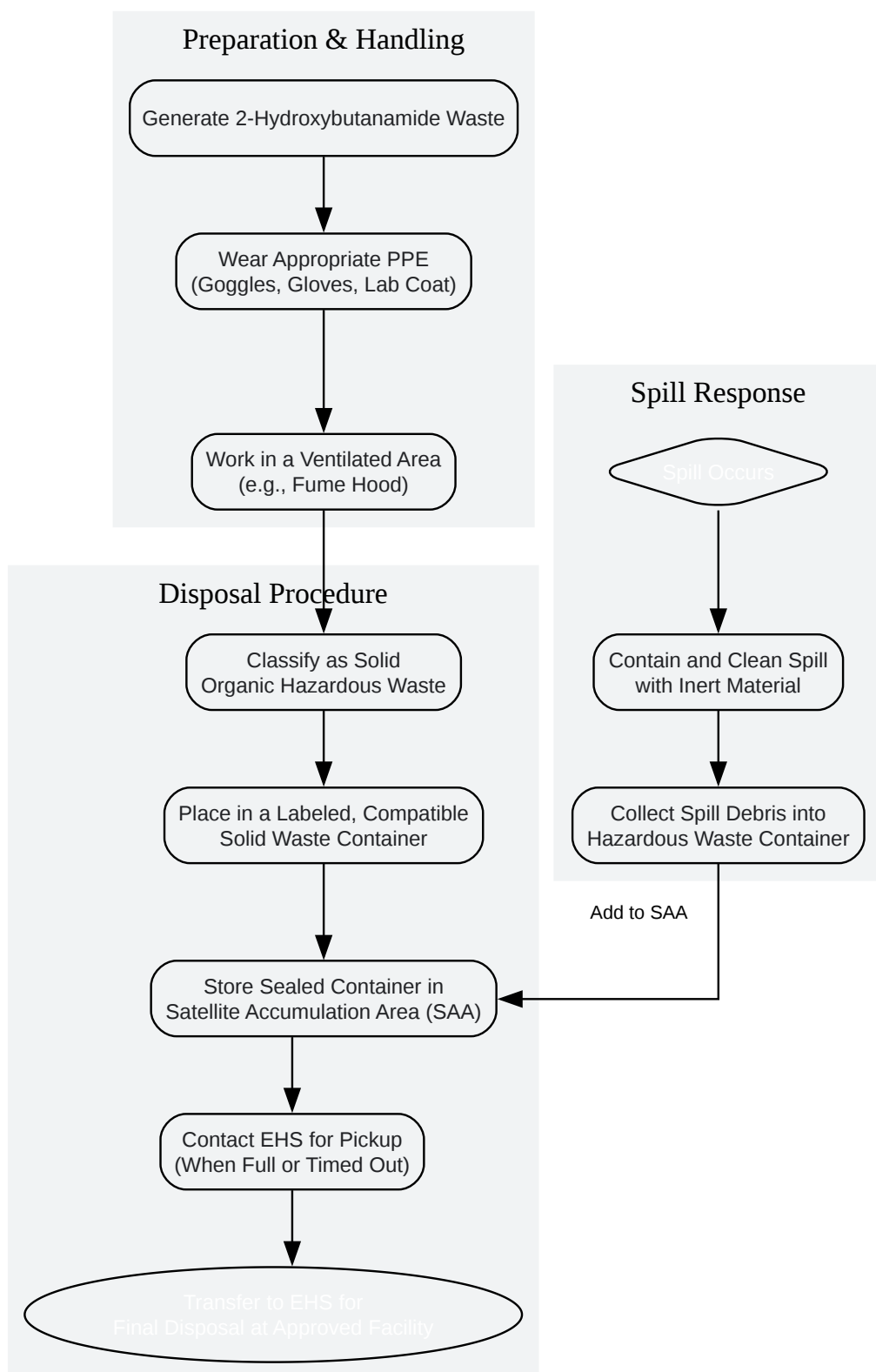
Emergency Spill Procedures

In the event of a spill:

- **Evacuate:** Alert personnel in the immediate area and evacuate if necessary.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For a small, solid spill, carefully sweep up the material using absorbent pads or an inert material (e.g., vermiculite, sand). Avoid generating dust.^[2]
- **Collect:** Place the swept-up material and any contaminated cleaning supplies into a sealed, labeled hazardous waste container.
- **Decontaminate:** Clean the spill area with a suitable solvent or detergent and water. Collect the cleaning materials for disposal as hazardous waste.
- **Report:** Report the spill to your laboratory supervisor and EHS department.

Visual Workflow for Disposal Decision

The following diagram illustrates the logical steps for the proper disposal of **2-Hydroxybutanamide**.



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Caption: Logical workflow for the safe disposal of **2-Hydroxybutanamide**.

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